

Personal protective equipment for handling Octylbenzene-d22

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Compound of Interest

Compound Name: Octylbenzene-d22

Cat. No.: B12403311

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Essential Safety and Handling Guide for Octylbenzene-d22

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Octylbenzene-d22** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

I. Personal Protective Equipment (PPE)

While **Octylbenzene-d22** is not classified as a hazardous substance based on available data, adherence to standard laboratory safety practices is essential to minimize exposure and ensure a safe working environment.^[1] The following personal protective equipment should be worn when handling this chemical:

- **Eye Protection:** Safety glasses with side shields or chemical splash goggles should be worn to protect against potential splashes.
- **Hand Protection:** Nitrile rubber gloves are recommended.^[1] It is crucial to inspect gloves for any signs of degradation or puncture before use and to follow the manufacturer's guidelines for breakthrough time and permeability.
- **Skin and Body Protection:** A standard laboratory coat should be worn to prevent skin contact. ^[1] In cases of potential significant splashing, additional protective clothing may be

necessary.

- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.^[1] For large-scale operations, in cases of insufficient ventilation, or during emergency situations where vapor concentrations may be elevated, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate organic vapor cartridge should be used.^[1]

II. Chemical and Physical Properties

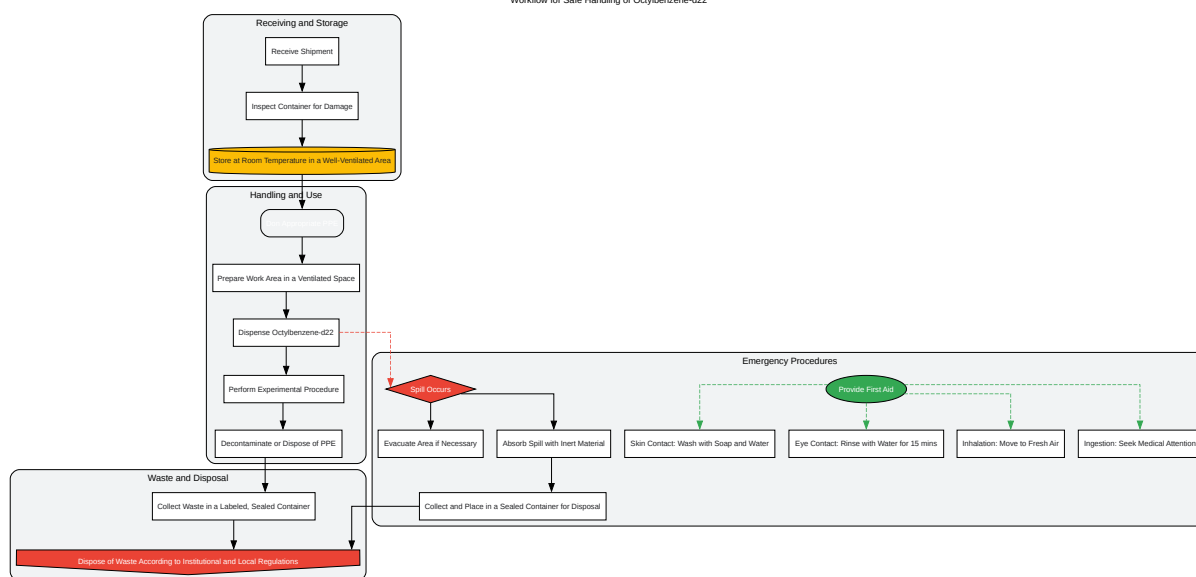
Understanding the physical and chemical properties of **Octylbenzene-d22** is fundamental to its safe handling. The data presented below is for the non-deuterated analogue, n-Octylbenzene, and should be considered representative for its deuterated counterpart.

Property	Value	Source
Molecular Formula	C ₁₄ D ₂₂	
Molecular Weight	212.46 g/mol	
Appearance	Colorless Liquid	
Odor	Odorless	
Boiling Point	261-263 °C	
Melting Point	-36 °C	
Flash Point	107 °C (224.6 °F)	
Density	0.858 g/mL at 25 °C	
Solubility	Immiscible with water.	

III. Operational Plan for Safe Handling

The following step-by-step workflow outlines the safe handling procedures for **Octylbenzene-d22** from receipt to disposal.

Workflow for Safe Handling of Octylbenzene-d22



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Workflow for Safe Handling of **Octylbenzene-d22**

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store the container in a cool, dry, and well-ventilated area at room temperature. Keep it away from strong oxidizing agents.

2. Handling and Use:

- Always wear the recommended personal protective equipment (PPE) as detailed in Section I.
- Work in a well-ventilated area, such as a chemical fume hood, especially when handling larger quantities or when there is a potential for aerosol generation.
- Avoid contact with skin, eyes, and clothing.
- After handling, wash hands thoroughly with soap and water.

3. First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

IV. Disposal Plan

- Waste Collection: All waste materials containing **Octylbenzene-d22** should be collected in a designated, properly labeled, and sealed container.

- Disposal: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Contact your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.

Disclaimer: This information is intended for guidance and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical and to ensure that all safety procedures are in compliance with their institutional and regulatory guidelines.

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References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
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